long-term stability of Icapamespib dihydrochloride stock solutions

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Compound of Interest	
Compound Name:	*Icapamespib dihydrochloride*
Cat. No.:	*B15189598*

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Technical Support Center: Icapamespib Dihydrochloride

This technical support center provides guidance on the long-term stability of **Icapamespib dihydrochloride** stock solutions, along with troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals.

Stability of **Icapamespib Dihydrochloride** Stock Solutions

Proper storage of **Icapamespib dihydrochloride** is crucial for maintaining its integrity and ensuring reliable experimental outcomes. The stability of stock solutions is dependent on the solvent, storage temperature, and duration.

Data Summary: Stock Solution Stability

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Solvent	Storage Temperature	Storage Duration	Recommendations
DMSO	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. Use freshly opened, anhydrous DMSO as it is hygroscopic.[1][2][3][4]
	-20°C	Up to 1 month	Suitable for shorter-term storage. Aliquoting is recommended.[1][2][3][4][5]
	4°C	Up to 2 weeks	Recommended for immediate or very short-term use.[1]
Water	-80°C	Up to 6 months	Ensure the compound is fully dissolved. Sonication and warming to 60°C may be necessary.[5]
	-20°C	Up to 1 month	Filter-sterilize the solution before use, especially for cell-based assays.[5]

Note: The stability of the compound as a dry powder is up to 24-36 months when stored tightly sealed at -20°C.[1][2][3]

Experimental Protocols

While specific, detailed experimental protocols for determining the stability of **Icapamespib dihydrochloride** stock solutions are not publicly available, a general workflow for assessing
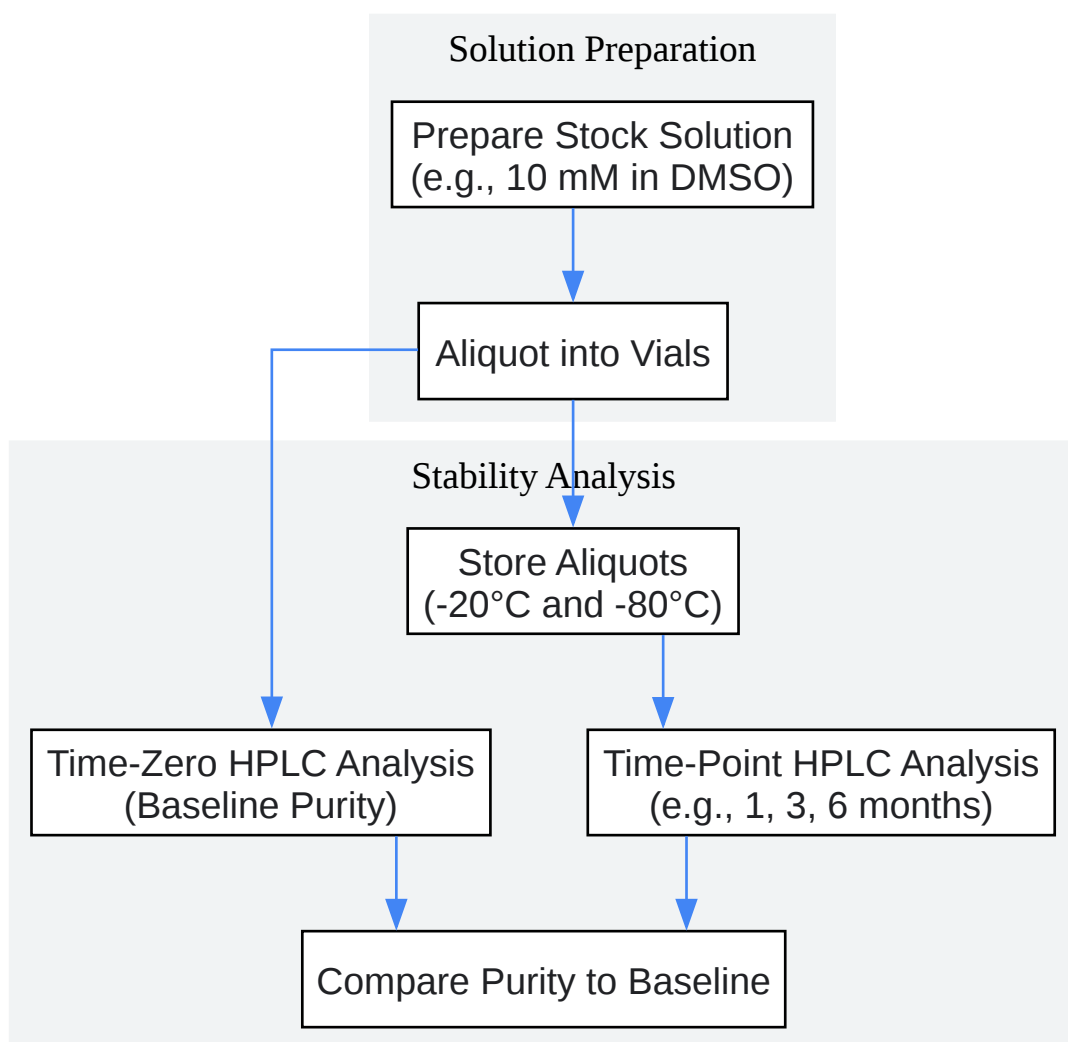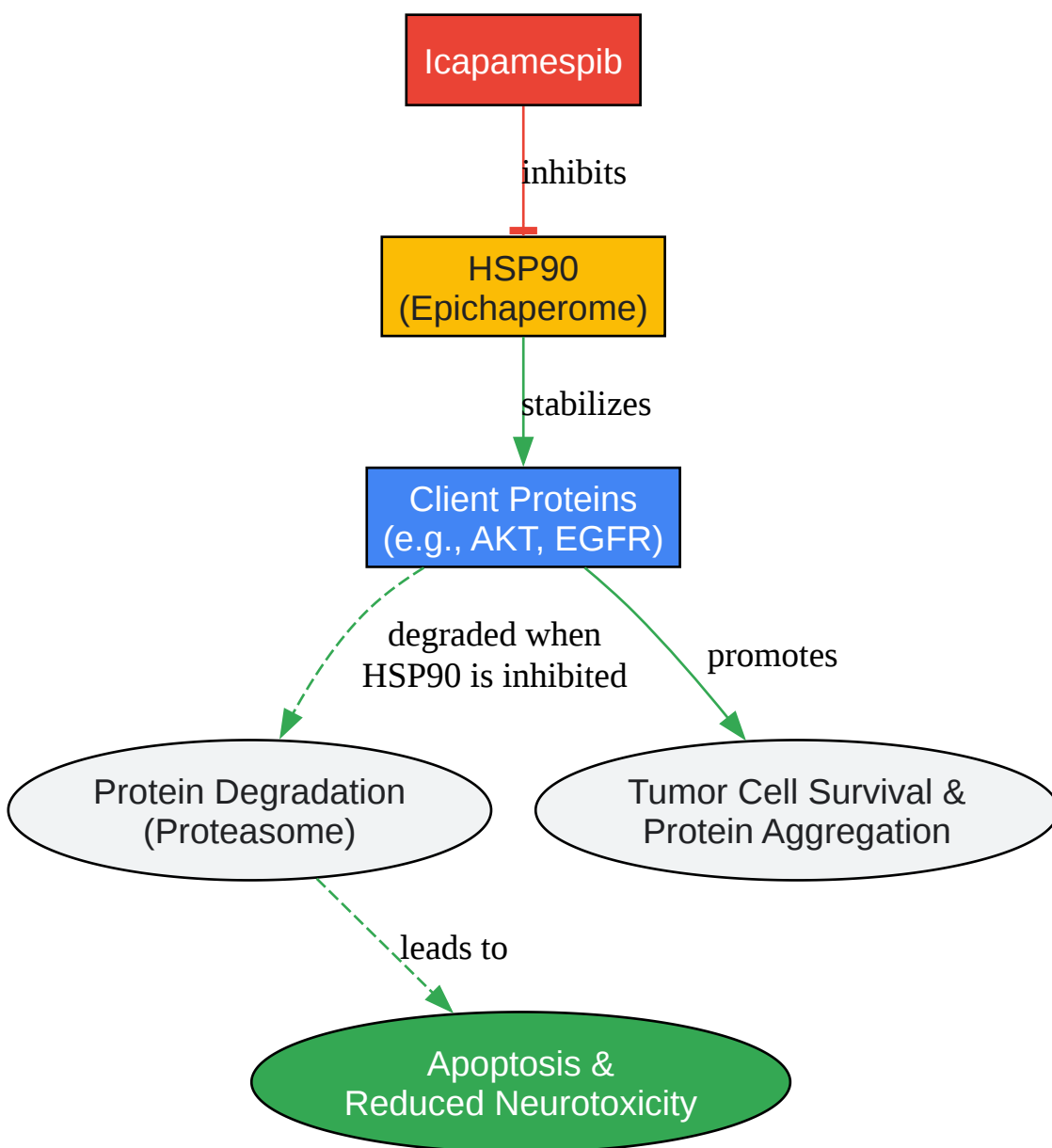
compound stability can be followed.

Protocol: Assessing Stock Solution Stability via HPLC

- Preparation of Stock Solution:

  - Accurately weigh the **Icapamespib dihydrochloride** powder.

  - Dissolve in the desired solvent (e.g., DMSO or water) to a known concentration (e.g., 10 mM). Ensure complete dissolution; sonication or gentle warming may be applied for aqueous solutions.[5]

- Initial Analysis (Time Zero):

  - Immediately after preparation, take an aliquot of the stock solution.

  - Dilute the aliquot to a suitable concentration for High-Performance Liquid Chromatography (HPLC) analysis.

  - Analyze the sample by HPLC to determine the initial purity and concentration. This serves as the baseline.

- Storage:

  - Dispense the remaining stock solution into multiple small aliquots in tightly sealed vials to prevent contamination and evaporation.

  - Store the aliquots at the desired temperatures (e.g., -20°C and -80°C).

- Time-Point Analysis:

  - At predetermined intervals (e.g., 1 week, 1 month, 3 months, 6 months), retrieve one aliquot from each storage temperature.

  - Allow the aliquot to equilibrate to room temperature for at least one hour before opening. [1]

- Prepare and analyze the sample by HPLC under the same conditions as the initial analysis.

- Data Analysis:

  - Compare the purity and concentration of the stored samples to the time-zero sample.

  - A significant decrease in purity or the appearance of degradation peaks indicates instability under the tested conditions.

Visualized Experimental Workflow

Solution Preparation

Prepare Stock Solution
(e.g., 10 mM in DMSO)

↓

Aliquot into Vials

Stability Analysis

Store Aliquots
(-20°C and -80°C)

Time-Zero HPLC Analysis
(Baseline Purity)

Time-Point HPLC Analysis
(e.g., 1, 3, 6 months)

Compare Purity to Baseline

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